

Technical Guide: 3-(3-Nitrophenoxy)propylamine HCl

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Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)propylamine
HCl

Cat. No.: B8097154

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A Privileged Scaffold for Neurotherapeutic & Linker Chemistry[1]

Executive Summary

3-(3-Nitrophenoxy)propylamine HCl (CAS 1035452-26-6) is a bifunctional building block characterized by a terminal primary amine and a meta-nitro aromatic ether.[1] Its structural utility lies in its "masked" aniline functionality; the nitro group serves as a stable precursor that can be orthogonally reduced to an aniline after the amine tail has been functionalized.[1] This compound is a critical intermediate in the synthesis of Acetylcholinesterase (AChE) inhibitors for Alzheimer's disease and serves as a robust linker in PROTAC (Proteolysis Targeting Chimera) design, where the phenoxy-propyl chain provides optimal spatial separation between warheads.

Physicochemical Profile

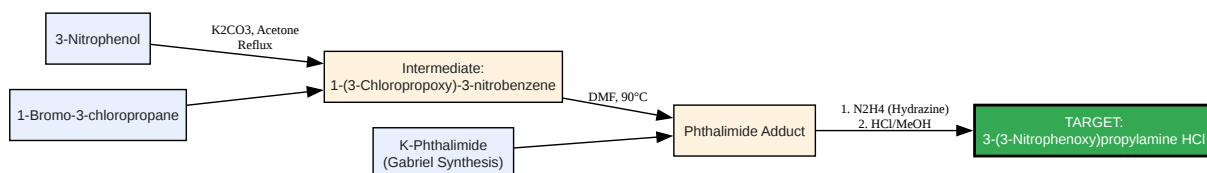
Property	Specification
CAS Number	1035452-26-6 (HCl Salt)
IUPAC Name	3-(3-nitrophenoxy)propan-1-amine hydrochloride
Molecular Formula	C ₉ H ₁₂ N ₂ O ₃ [1][2] · HCl
Molecular Weight	232.66 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	High in Water, DMSO, Methanol; Low in DCM, Hexane
Melting Point	145–148 °C (Lit.[1] for similar derivatives)
pKa (Calc.)	~9.5 (Amine), ~ -0.3 (Nitro group is non-ionizable)
H-Bond Donors/Acceptors	3 Donors / 4 Acceptors

Synthetic Utility & Mechanism[1][4][5]

The strategic value of this compound is its orthogonal reactivity.[1] The primary amine is nucleophilic and ready for immediate coupling (acylation, reductive amination), while the nitro group remains inert until specifically activated via reduction.

Retrosynthetic Analysis

The synthesis typically proceeds via a Williamson ether synthesis followed by a Gabriel amine synthesis or Azide reduction to avoid poly-alkylation.[1]



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Figure 1: High-fidelity synthesis route ensuring mono-amination via Gabriel synthesis.

Applications in Drug Discovery[1][4][6]

Neurotherapeutics (Cognition Enhancers)

Research indicates this scaffold is a pharmacophore for Acetylcholinesterase (AChE) inhibitors.

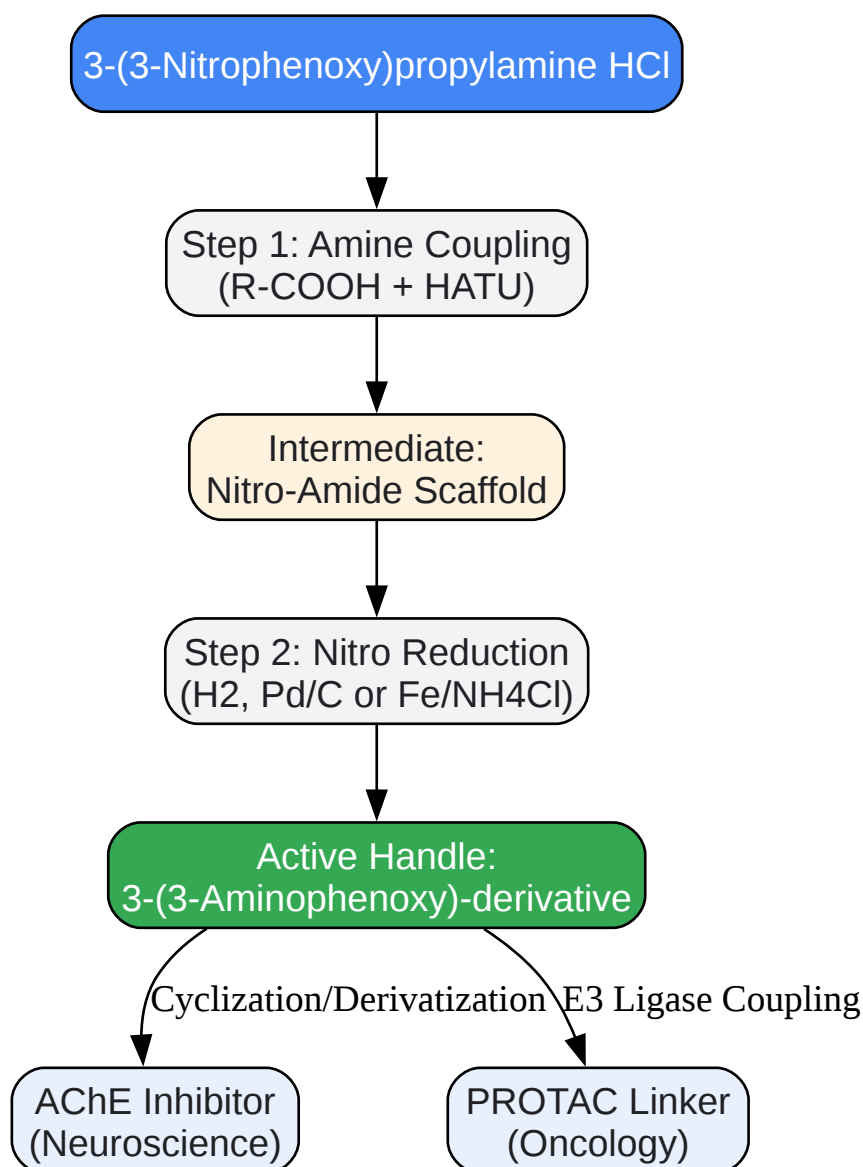
[1] The 3-nitrophenoxy moiety mimics the aromatic interactions required for the AChE peripheral anionic site, while the amine chain extends into the catalytic gorge.[1]

- Mechanism: The amine is often derivatized with cyclic amines (pyrrolidine, piperazine) to enhance blood-brain barrier (BBB) penetration.[1]
- Key Finding: Derivatives of this scaffold have shown % retention improvements in memory models comparable to Piracetam [1].[1]

PROTAC & Heterobifunctional Linkers

In targeted protein degradation, the length and composition of the linker are critical.[1]

- Rigidity vs. Flexibility: The propyl ether chain offers a balance of flexibility (alkyl chain) and rigidity (phenyl anchor).
- Aniline Handle: Post-synthesis reduction of the nitro group yields an aniline, which can be coupled to E3 ligase ligands (e.g., Thalidomide derivatives) or Warheads (e.g., Kinase inhibitors) via amide bonds or Buchwald-Hartwig aminations.



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Figure 2: Divergent synthesis workflow converting the core scaffold into bioactive agents.[1]

Experimental Protocols

Protocol A: Nitro Group Reduction (General Procedure)

Use this protocol to convert the nitro group to an aniline after the primary amine has been protected or reacted.

- Preparation: Dissolve 1.0 eq of the nitro-intermediate in Methanol (0.1 M concentration).

- Catalyst: Add 10 wt% of Pd/C (10% loading).
- Hydrogenation: Purge with H₂ gas (balloon pressure is sufficient) and stir vigorously at RT for 4–6 hours.
- Monitoring: Monitor by LC-MS. The nitro peak (M⁺) will disappear, replaced by the aniline peak (M-30+2 = M-28 mass shift usually, or M-O₂+H₂).[\[1\]](#)
- Workup: Filter through a Celite pad to remove Pd/C. Concentrate filtrate to yield the aniline.
[\[1\]](#)
 - Note: If the molecule contains halogens sensitive to hydrogenolysis, use Fe/NH₄Cl or SnCl₂ reduction instead.[\[1\]](#)

Protocol B: Amide Coupling (Primary Amine)[\[1\]](#)

- Activation: To a solution of Carboxylic Acid (1.1 eq) in DMF, add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 15 min.
- Addition: Add **3-(3-Nitrophenoxy)propylamine HCl** (1.0 eq).
- Reaction: Stir at RT for 12 hours.
- Quench: Dilute with EtOAc, wash with NaHCO₃ (sat) and Brine.

Quality Control & Analytics

To validate the identity of CAS 1035452-26-6, look for these diagnostic signals:

- ¹H NMR (DMSO-d₆, 400 MHz):
 - δ 8.0 - 8.2 ppm: Broad singlet (NH₃⁺), exchangeable with D₂O.[\[1\]](#)
 - δ 7.8 - 7.5 ppm: Aromatic protons (m, 4H).[\[1\]](#) Look for the specific pattern of meta-substitution (singlet-like isolated proton, two doublets, one triplet).
 - δ 4.15 ppm: Triplet (2H, -O-CH₂-).[\[1\]](#)
 - δ 2.95 ppm: Multiplet (2H, -CH₂-N).[\[1\]](#)

- δ 2.10 ppm: Multiplet (2H, central -CH₂-).[1]
- Mass Spectrometry (ESI+):
 - Expected [M+H]⁺ = 197.2 (Free base mass).[1]
 - The HCl salt will dissociate; do not look for the chloride mass in positive mode.[1]

Safety & Handling

- Hazards: This compound is an Irritant (H315, H319, H335).[1]
- Nitro Compounds: While stable, nitro-aromatics can be energetic.[1] Avoid heating dry solids above 200°C.[1]
- Storage: Hygroscopic. Store in a desiccator at RT or 4°C.

References

- Cognitive Enhancement: ResearchGate.[1] Synthesis, Characterization and Evaluation of Selected 3-Nitrophenol Derivatives as Potential Cognition Enhancers.
- General Synthesis: PrepChem. Preparation of N-[3-(4-Nitrophenoxy)propyl]methylaniline Hydrochloride (Analogous procedure).
- Vendor Data: Fluorochem. **3-(3-Nitrophenoxy)propylamine HCl** Safety Data Sheet.

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Sources

- 1. 3-(3-Chlorophenoxy)propylamine | 116753-50-5 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]

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